

Application Notes and Protocols for Fe-BABE

Labeling of Lysine Residues

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Compound of Interest

Compound Name: Fe-BABE
CAS No.: 186136-50-5
Cat. No.: B1171164

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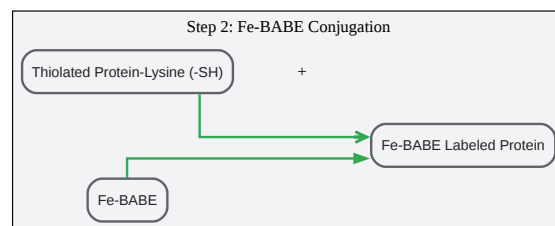
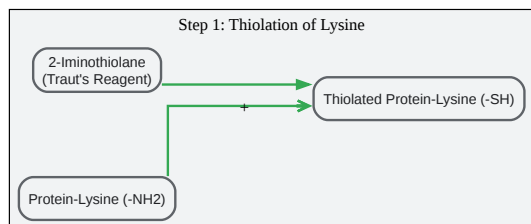
Introduction

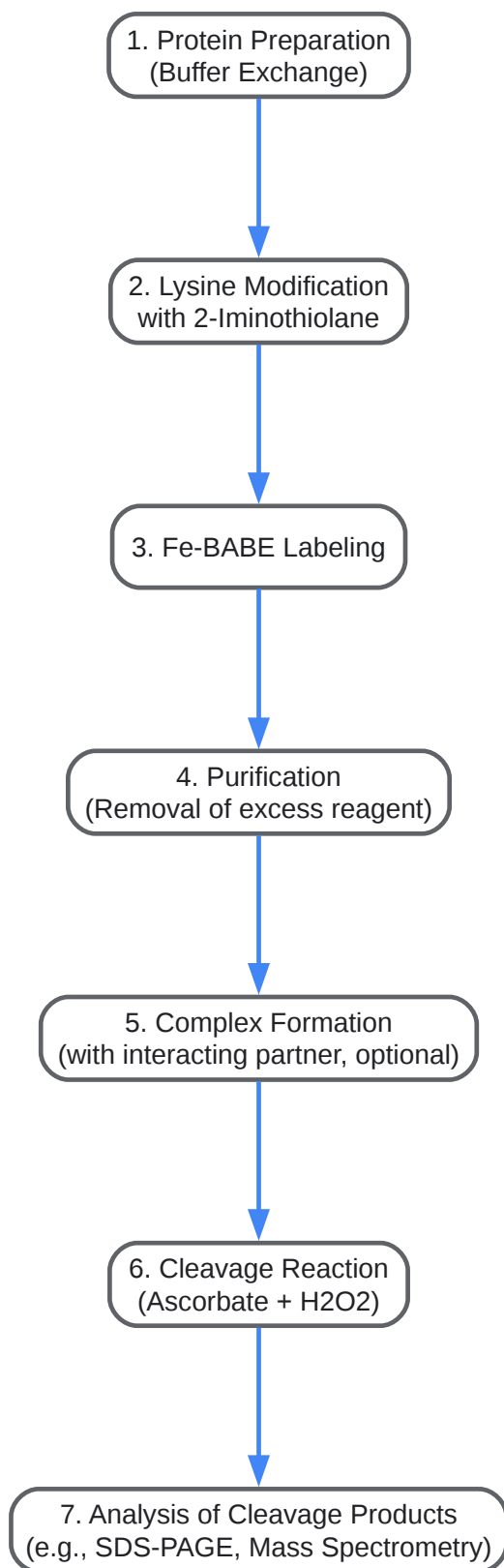
Fe-BABE (Iron(S)-1-(p-bromoacetamidobenzyl)ethylenediaminetetraacetate) is a powerful chemical probe used for footprinting analysis of proteins and nucleic acids.[1] This reagent can be site-specifically attached to a biomolecule, and in the presence of ascorbate and hydrogen peroxide, it generates hydroxyl radicals that cleave the backbone of nearby molecules.[1][2] This proximity-dependent cleavage allows for the mapping of molecular interactions and the determination of three-dimensional structures of protein-protein and protein-nucleic acid complexes.[3]

While **Fe-BABE**'s bromoacetamide group directly reacts with the sulfhydryl group of cysteine residues, a two-step strategy is employed for the labeling of lysine residues.[1][4] This involves the initial conversion of the primary amine of a lysine residue into a sulfhydryl group using 2-iminothiolane (2-IT), also known as Traut's reagent.[4][5][6][7][8] The newly introduced thiol group is then available to react with **Fe-BABE**. [4] This application note provides a detailed protocol for the **Fe-BABE** labeling of lysine residues and the subsequent cleavage reaction.

Chemical Principle

The labeling of lysine residues with **Fe-BABE** is a two-step process. First, 2-iminothiolane reacts with the primary amine of the lysine side chain, converting it into a thiol-containing moiety. Subsequently, the bromoacetamide group of **Fe-BABE** undergoes a nucleophilic substitution reaction with the newly introduced sulfhydryl group, forming a stable thioether bond.





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